

Crystal Structure of Cerium(III) Acetate Hydrate: A Technical Guide

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Compound of Interest

Compound Name: Cerium(3+);acetate;hydrate

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This document provides a detailed overview of the crystal structure of cerium(III) acetate hydrate, intended for researchers, scientists, and professionals in drug development. It covers the crystallographic data, experimental protocols for structure determination, and a visual representation of the experimental workflow.

Introduction

Cerium(III) acetate hydrate ($\text{Ce}(\text{CH}_3\text{COO})_3 \cdot x\text{H}_2\text{O}$) is an inorganic compound that has garnered interest due to the luminescent properties of the cerium ion and its potential applications in materials science and as a precursor for the synthesis of cerium-containing nanomaterials. Understanding its crystal structure is fundamental to elucidating its properties and predicting its behavior in various applications. The crystal structure of cerium(III) acetate is known to exist in different hydration states, with the sesquihydrate ($x = 1.5$) and monohydrate ($x = 1.0$) forms being well-characterized.

Crystallographic Data

The crystal structures of cerium(III) acetate sesquihydrate and monohydrate have been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the tables below for easy comparison.

Table 1: Crystallographic Data for Cerium(III) Acetate Sesquihydrate ($\text{Ce}(\text{CH}_3\text{COO})_3 \cdot 1.5\text{H}_2\text{O}$)

Parameter	Value
Chemical Formula	C ₁₂ H ₂₄ Ce ₂ O ₁₅
Formula Weight	732.59 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	14.370(3) Å
b	10.021(2) Å
c	17.585(4) Å
α	90°
β	109.11(3)°
γ	90°
Volume	2394.9(9) Å ³
Z	4
Density (calculated)	2.030 g/cm ³

Table 2: Crystallographic Data for Cerium(III) Acetate Monohydrate (Ce(CH₃COO)₃ · H₂O)

Parameter	Value
Chemical Formula	C ₆ H ₁₁ CeO ₇
Formula Weight	347.28 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /n
a	7.935(2) Å
b	9.728(3) Å
c	14.881(5) Å
α	90°
β	98.78(2)°
γ	90°
Volume	1132.8(6) Å ³
Z	4
Density (calculated)	2.036 g/cm ³

Experimental Protocols

The determination of the crystal structure of cerium(III) acetate hydrates involves two primary stages: synthesis of single crystals and single-crystal X-ray diffraction analysis.

A common method for the preparation of cerium(III) acetate hydrate single crystals is through the slow evaporation of an aqueous solution.

- Materials: Cerium(III) carbonate (Ce₂(CO₃)₃), glacial acetic acid (CH₃COOH), deionized water.
- Procedure:
 - An excess of cerium(III) carbonate is slowly added to a solution of glacial acetic acid in deionized water with constant stirring.

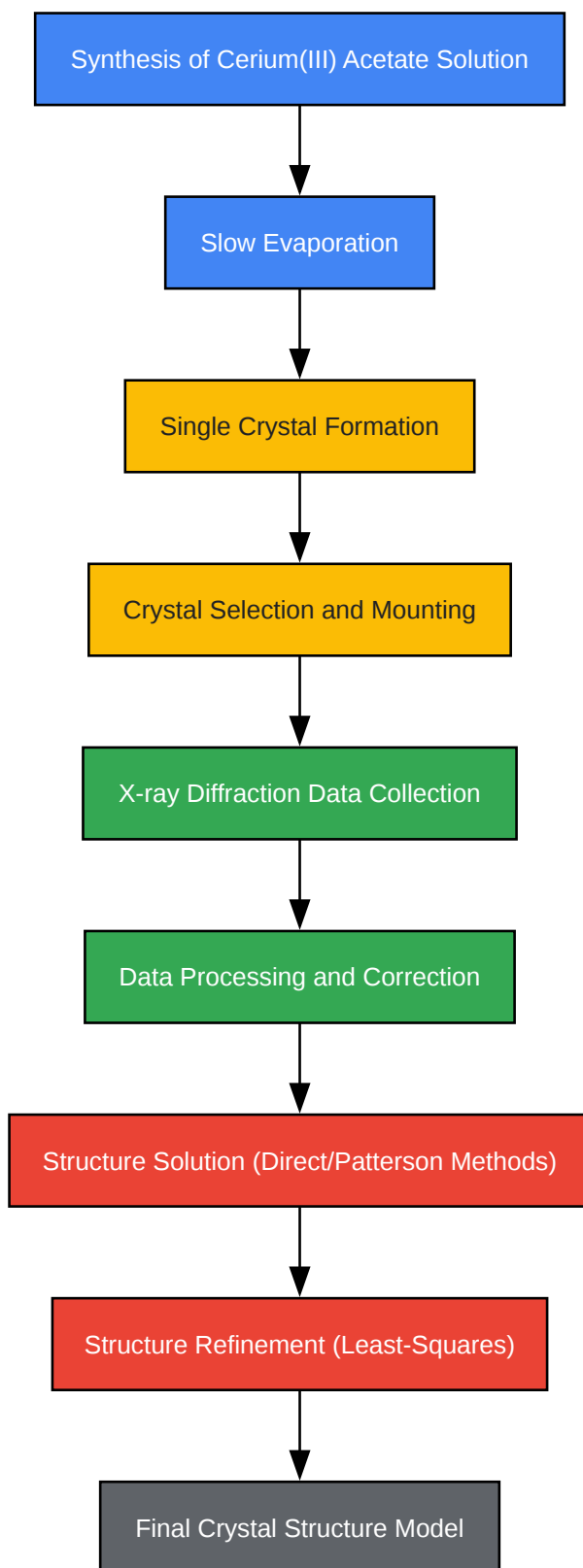
- The mixture is gently heated to facilitate the reaction and dissolution of the cerium salt.
- The resulting solution is filtered to remove any unreacted cerium carbonate.
- The clear filtrate is allowed to stand at room temperature for slow evaporation.
- Single crystals suitable for X-ray diffraction typically form over a period of several days to weeks.

The crystal structure is determined using a single-crystal X-ray diffractometer.

- Instrumentation: A four-circle single-crystal X-ray diffractometer equipped with a CCD or CMOS detector. Graphite-monochromated Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$) is commonly used.
- Procedure:
 - A suitable single crystal is selected and mounted on a goniometer head.
 - The crystal is placed in a stream of cold nitrogen gas to maintain a constant temperature (e.g., 100 K or 293 K) during data collection, which minimizes thermal vibrations and potential crystal degradation.
 - The unit cell parameters are determined from a preliminary set of diffraction frames.
 - A full sphere of diffraction data is collected by rotating the crystal through a series of omega (ω) and phi (ϕ) scans.
 - The collected diffraction intensities are corrected for Lorentz and polarization effects. An absorption correction is also applied.
 - The crystal structure is solved using direct methods or Patterson methods and refined by full-matrix least-squares on F^2 .
 - All non-hydrogen atoms are refined anisotropically. Hydrogen atoms are typically placed in calculated positions and refined using a riding model.

Visualizations

The following diagram illustrates the experimental workflow for the determination of the crystal structure of cerium(III) acetate hydrate.



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Crystal Structure Determination Workflow

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